

# Technical Guide: Toxicological Profile and Safety Architecture of Branched Nonanols

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## Compound of Interest

Compound Name: 7-Ethyl-1-nonanol

Cat. No.: B13421335

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## Executive Summary

Branched nonanols (C9 alcohols), specifically isomers like isononanol (CAS 27458-94-2) and 3,5,5-trimethyl-1-hexanol (CAS 3452-97-9), represent a critical class of intermediates in the synthesis of plasticizers (DINP), lubricants, and specialty solvents. While generally exhibiting low acute systemic toxicity, their lipophilic nature (Log Kow > 3.0) and specific isomeric branching drive unique local irritation potentials and environmental persistence profiles.

This guide synthesizes the toxicological data, safety protocols, and experimental frameworks necessary for researchers handling these compounds. It moves beyond standard Safety Data Sheet (SDS) boilerplate to provide a mechanistic understanding of hazard causality.

## Part 1: Chemical Characterization & Physicochemical Core

The bioavailability and toxicity of nonanols are governed by their physicochemical properties. The branching structure reduces biodegradability compared to linear analogs (n-nonanol) while increasing viscosity and solvent power.

**Table 1: Physicochemical Properties of Key Branched Nonanols**

| Property         | Isononanol<br>(Isomeric Mixture) | 3,5,5-Trimethyl-1-hexanol | Relevance to Safety        |
|------------------|----------------------------------|---------------------------|----------------------------|
| CAS Number       | 27458-94-2                       | 3452-97-9                 | Regulatory Identification  |
| Molecular Weight | 144.25 g/mol                     | 144.25 g/mol              | Skin Permeation Potential  |
| Physical State   | Colorless Liquid                 | Colorless Liquid          | Handling/Spill containment |
| Water Solubility | ~240 mg/L (20°C)                 | ~450 mg/L (25°C)          | Aquatic Bioavailability    |
| Log Kow          | 3.4 – 3.7                        | 3.42                      | Bioaccumulation Potential  |
| Vapor Pressure   | < 0.1 hPa (20°C)                 | 0.09 hPa (25°C)           | Inhalation Risk (Low)      |
| Flash Point      | ~93°C (Closed Cup)               | ~76°C (Closed Cup)        | Flammability (Combustible) |

## Part 2: Toxicological Profile (Mammalian)

### Mechanism of Action & Metabolism

Branched nonanols are absorbed rapidly via the gastrointestinal tract and more slowly through the skin. Unlike linear alcohols which are rapidly oxidized to fatty acids and integrated into the  $\beta$ -oxidation cycle, branched isomers face steric hindrance.

Metabolic Pathway:

- Oxidation: Alcohol dehydrogenase converts the alcohol to a corresponding aldehyde, then to a carboxylic acid (e.g., 3,5,5-trimethylhexanoic acid).
- Conjugation: The acid or alcohol is conjugated with glucuronic acid or sulfate.[\[1\]](#)
- Excretion: Conjugates are excreted primarily in urine.

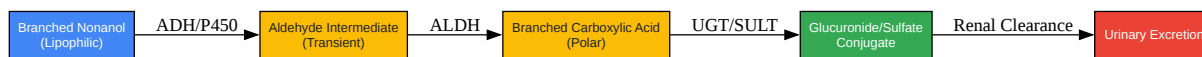


Figure 1: Metabolic Fate of Branched Nonanols in Mammals

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## Acute & Chronic Toxicity Data

The following data aggregates results from OECD guideline studies.

| Endpoint        | Test System          | Result                   | Hazard Classification          |
|-----------------|----------------------|--------------------------|--------------------------------|
| Acute Oral      | Rat (OECD 401)       | LD50 > 2000 mg/kg        | Not Classified (GHS)           |
| Acute Dermal    | Rabbit (OECD 402)    | LD50 > 2000 mg/kg        | Not Classified (GHS)           |
| Inhalation      | Rat (Aerosol)        | LC50 > 21.7 mg/L (7h)    | Not Classified (GHS)           |
| Skin Irritation | Rabbit (OECD 404)    | Moderate to Severe       | Skin Irrit. 2 (H315)           |
| Eye Irritation  | Rabbit (OECD 405)    | Corneal opacity possible | Eye Dam. 1 (H318) or Irrit. 2  |
| Repeat Dose     | Rat (Oral, 90-day)   | NOAEL ~12 mg/kg/day      | STOT-RE (Kidney/Liver effects) |
| Genotoxicity    | Ames Test (OECD 471) | Negative                 | Non-Genotoxic                  |

Scientific Insight: The low NOAEL (No Observed Adverse Effect Level) in repeat-dose studies is often linked to peroxisome proliferation in rodent livers, a mechanism less relevant to humans. However, conservative risk assessment dictates treating the kidney and liver as target organs.

## Part 3: Ecotoxicology & Environmental Fate

Branched nonanols exhibit "non-polar narcosis" in aquatic organisms.[2] Their toxicity increases with lipophilicity (Log Kow).

- Aquatic Toxicity:
  - Fish (LC50, 96h): 10 – 100 mg/L (e.g., *Oryzias latipes* 27.7 mg/L).
  - Daphnia (EC50, 48h): ~6.8 mg/L.
  - Algae (EC50, 72h): ~33 mg/L.[3]
- Persistence: Unlike linear alcohols, the branched structure hinders  $\beta$ -oxidation by bacteria, rendering them inherently biodegradable but often failing "readily biodegradable" criteria (OECD 301).
- GHS Environmental Classification: Aquatic Chronic 3 (H412) - Harmful to aquatic life with long-lasting effects.[4]

## Part 4: Operational Safety (SDS Synthesis)

This section translates the toxicological data into actionable safety protocols for the laboratory.

### GHS Labeling Elements

- Signal Word: DANGER
- Hazard Statements:
  - H315: Causes skin irritation.[5][6][4][7][8]
  - H318: Causes serious eye damage.[6][4][7]
  - H412: Harmful to aquatic life with long-lasting effects.[4][8]

### Handling & Storage Protocol

- Engineering Controls: Use only in a chemical fume hood. The low vapor pressure reduces inhalation risk at room temperature, but aerosolization (e.g., during sonication or heating) creates significant respiratory hazards.
- PPE Matrix:

- Eyes: Chemical splash goggles + Face shield (Critical due to H318).
- Skin: Nitrile rubber gloves (0.4 mm thickness, breakthrough > 480 min). Avoid latex due to lipophilic permeation.
- Body: Lab coat required; chemical-resistant apron for handling volumes > 1L.

## Emergency Response

- Eye Contact: Immediate irrigation for 15 minutes is non-negotiable. The lipophilic nature makes the alcohol adhere to corneal epithelium; prolonged flushing is required to mechanically remove it.
- Spill Cleanup: Absorb with inert material (vermiculite/sand). Do not flush to sewer (aquatic toxicity).

## Part 5: Advanced Experimental Protocols

For researchers characterizing these materials or using them in formulations, the following protocols ensure data validity.

### Protocol: In Vitro Skin Irritation (Reconstructed Human Epidermis)

Alternative to OECD 404 (In Vivo) for initial screening.

Objective: Determine skin irritation potential without animal testing. System: EpiDerm™ or SkinEthic™ RHE models.

Workflow:

- Equilibration: Incubate RHE tissues at 37°C, 5% CO<sub>2</sub> for 1 hour.
- Dosing: Apply 30 µL of undiluted Branched Nonanol to the tissue surface. Use a nylon mesh to ensure spreading (critical for viscous alcohols).
- Exposure: Incubate for 60 minutes (15 min at RT, 45 min at 37°C).

- Washing: Rinse tissues 15x with DPBS. Note: Incomplete rinsing of lipophilic nonanols is a common failure mode, leading to false positives (cytotoxicity).
- Post-Incubation: Incubate for 42 hours in fresh medium to allow cytokine release/recovery.
- Viability Assay: Transfer to MTT solution (1 mg/mL) for 3 hours. Extract formazan with isopropanol and read OD at 570 nm.
- Prediction: Viability < 50% relative to negative control = Irritant (Category 2).

## Protocol: Determination of Log Kow (Slow-Stirring Method)

Preferred over Shake-Flask for compounds with Log Kow > 3 to avoid micro-emulsion formation.

Workflow:

- Setup: Use a thermostated reaction vessel (25°C) with minimal headspace.
- Phases: Add water (pre-saturated with nonanol) and nonanol (pre-saturated with water) carefully to avoid mixing turbulence.
- Stirring: Stir the aqueous phase slowly (< 150 rpm) to generate a vortex that does not disrupt the interface.
- Equilibrium: Allow to equilibrate for 24–48 hours.
- Sampling: Withdraw samples from the aqueous phase using a glass syringe, ensuring no solvent layer is entrained.
- Analysis: Quantify concentration via GC-FID or HPLC-UV.
- Calculation:

## Part 6: Visualizations

### Risk Assessment Logic Flow

This diagram guides the researcher through the decision-making process when introducing branched nonanols into a new workflow.

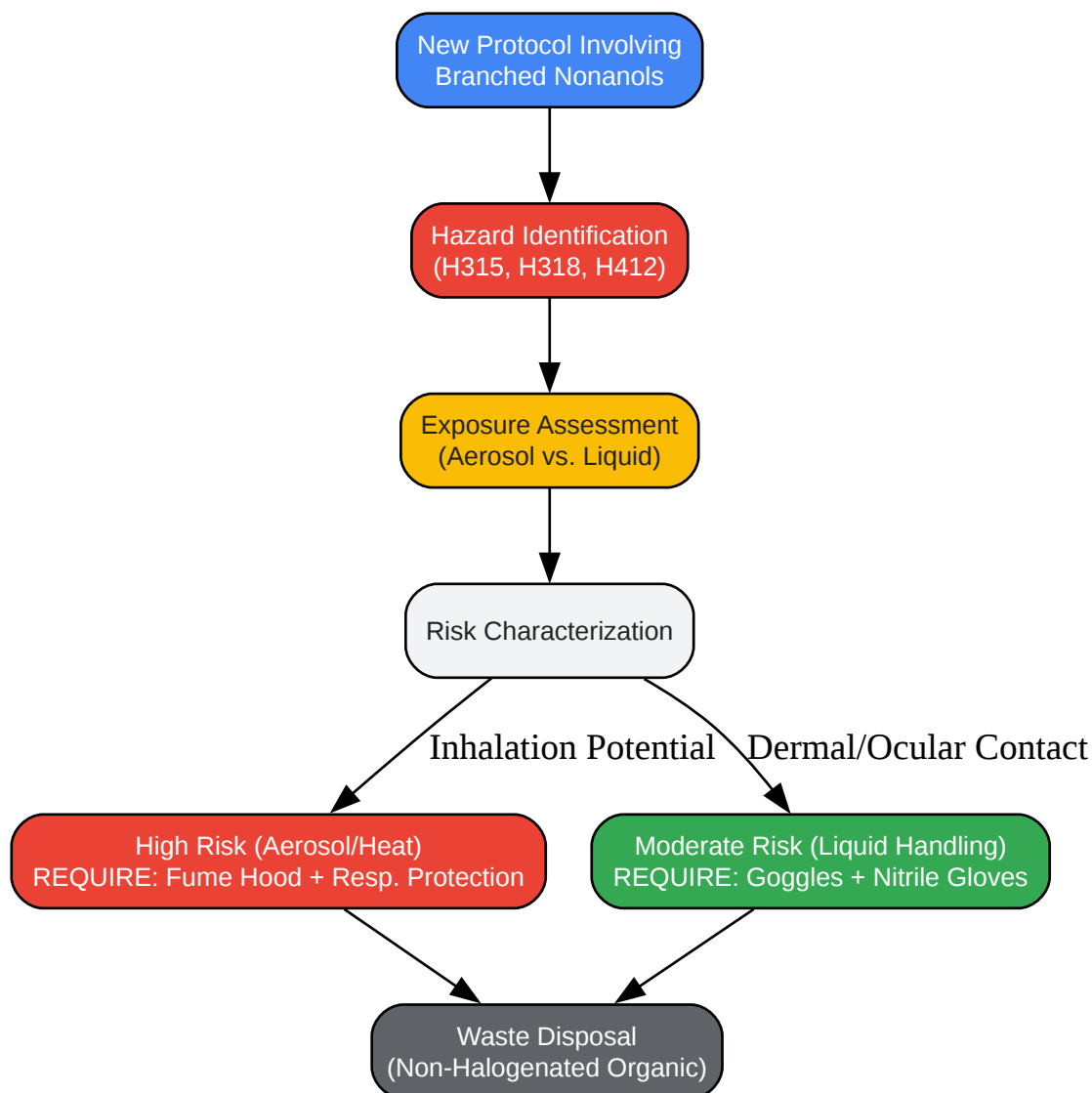


Figure 2: Laboratory Risk Assessment Logic for Branched Nonanols

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